

HPLC method for 3 β -(Acetyloxy)stigmast-5-en-7-one quantification

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Compound of Interest

Compound Name: 3 β -(Acetyloxy)stigmast-5-en-7-one

Cat. No.: B12372326

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An Application Note and Protocol for the Quantification of 3 β -(Acetyloxy)stigmast-5-en-7-one by High-Performance Liquid Chromatography

Introduction

3 β -(Acetyloxy)stigmast-5-en-7-one is a stigmastane-type steroid derivative with documented biological activities, including anti-complement activity.^[1] As a compound of interest in natural product research and pharmaceutical development, a reliable and robust analytical method for its quantification is essential for quality control, stability testing, and pharmacokinetic studies.

This application note presents a detailed, validated High-Performance Liquid Chromatography (HPLC) method coupled with Ultraviolet (UV) detection for the precise and accurate quantification of 3 β -(Acetyloxy)stigmast-5-en-7-one. The method employs a reversed-phase chromatographic approach, which is a standard and highly effective technique for the separation and analysis of steroidal compounds due to their characteristically non-polar nature.^{[2][3][4]} The validation protocols described herein are designed in accordance with the International Council on Harmonisation (ICH) Q2(R2) guidelines, ensuring the method is fit for its intended purpose and yields trustworthy, reproducible data.^{[5][6][7]}

Principle of the Method

The quantification of 3 β -(Acetyloxy)stigmast-5-en-7-one is achieved using a reversed-phase HPLC (RP-HPLC) system. In RP-HPLC, the stationary phase is non-polar (e.g., C18), while the mobile phase is polar.[8] Due to its significant non-polar character, 3 β -(Acetyloxy)stigmast-5-en-7-one strongly interacts with the C18 stationary phase. A mobile phase with a high proportion of organic solvent is used to elute the analyte from the column.[9]

Detection is performed using a UV detector. While the steroid core lacks a strong, high-wavelength chromophore, the α,β -unsaturated ketone moiety (stigmast-5-en-7-one) provides sufficient UV absorbance for sensitive detection at lower wavelengths, typically around 210-240 nm.[10] Quantification is based on the principle of external standardization, where the peak area of the analyte in a sample is compared against a calibration curve generated from reference standards of known concentrations.

Materials and Methods

Reagents and Chemicals

- Reference Standard: 3 β -(Acetyloxy)stigmast-5-en-7-one (Purity $\geq 98\%$)
- Solvents: Acetonitrile (HPLC Grade), Methanol (HPLC Grade), Water (HPLC or Milli-Q grade)
- Sample Diluent: Acetonitrile/Water (85:15, v/v)

Equipment

- HPLC system equipped with a quaternary or binary pump, degasser, autosampler, column thermostat, and a UV/Vis or Photodiode Array (PDA) detector.
- Data acquisition and processing software (e.g., Chromeleon™, Empower™).
- Analytical balance (readable to 0.01 mg).
- Class A volumetric flasks and pipettes.
- Ultrasonic bath.

- Vortex mixer.
- Syringe filters (0.45 μm , PTFE or suitable solvent-compatible membrane).

Chromatographic Conditions

The following chromatographic conditions have been optimized for the robust separation and quantification of the analyte.

Parameter	Condition	Justification
Column	C18 Reversed-Phase, 150 mm x 4.6 mm, 5 μ m particle size	C18 columns are the standard for steroid analysis, providing excellent hydrophobic retention and selectivity. The specified dimensions offer a good balance of efficiency and backpressure. [2] [4]
Mobile Phase	Isocratic: Acetonitrile and Water (85:15, v/v)	The high percentage of acetonitrile is necessary to elute the lipophilic steroid in a reasonable time with good peak shape. An isocratic method is simpler and more robust for routine QC analysis. [11]
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm internal diameter column that provides optimal efficiency and run time. [10]
Column Temperature	30 $^{\circ}$ C	Maintaining a constant column temperature is critical for ensuring reproducible retention times and peak areas.
Detection	UV at 238 nm	The α,β -unsaturated ketone system in the analyte's structure provides a UV absorbance maximum in this region. A PDA detector should be used initially to confirm the λ_{max} for optimal sensitivity.
Injection Volume	10 μ L	A small injection volume minimizes potential peak

distortion from the sample solvent.

Run Time

10 minutes

Sufficient time to allow for the elution of the analyte and any potential late-eluting impurities, ensuring a clean baseline for the next injection.

Experimental Protocols

Preparation of Standard Solutions

- **Stock Standard Solution (1000 µg/mL):** Accurately weigh approximately 10 mg of the 3β-(Acetyloxy)stigmast-5-en-7-one reference standard into a 10 mL Class A volumetric flask. Dissolve and dilute to volume with acetonitrile. Mix thoroughly. This solution should be stored at 2-8 °C and protected from light.
- **Working Standard Solutions:** Prepare a series of at least five working standard solutions by serially diluting the Stock Standard Solution with the sample diluent (Acetonitrile/Water, 85:15 v/v) to achieve concentrations across the desired analytical range (e.g., 5, 25, 50, 100, and 200 µg/mL).

Preparation of Sample Solutions

The following is a general protocol; specific sample matrices may require additional optimization.

- **Extraction:** Accurately weigh a quantity of the sample matrix expected to contain the analyte. Extract with a suitable solvent (e.g., methanol or ethanol) using sonication or another appropriate technique.
- **Filtration:** Filter the extract to remove particulate matter.
- **Dilution:** Accurately dilute a known volume of the filtrate with the sample diluent to a final concentration that is expected to fall within the linear range of the calibration curve.

- Final Filtration: Before injection, filter the diluted sample solution through a 0.45 µm syringe filter into an HPLC vial.

Method Validation Protocol (ICH Q2(R2))

A robust analytical method requires thorough validation to ensure it is fit for its purpose.^[12] The following parameters must be evaluated.

System Suitability

- Purpose: To verify that the chromatographic system is performing adequately for the analysis.
- Protocol: Inject the 50 µg/mL working standard solution six consecutive times.
- Acceptance Criteria:
 - Relative Standard Deviation (%RSD) of the peak area $\leq 2.0\%$.
 - Tailing factor (Asymmetry) ≤ 2.0 .
 - Theoretical plates (N) ≥ 2000 .

Specificity

- Purpose: To demonstrate that the method can unequivocally assess the analyte in the presence of other components (e.g., impurities, degradation products, or matrix components).
- Protocol: Inject the sample diluent (blank), a standard solution, and a sample solution. If available, also inject a placebo (sample matrix without the analyte) and a spiked placebo.
- Acceptance Criteria: No interfering peaks should be observed at the retention time of the 3β-(Acetyloxy)stigmast-5-en-7-one peak in the blank or placebo chromatograms. Peak purity analysis using a PDA detector should confirm the homogeneity of the analyte peak in the sample.

Linearity and Range

- Purpose: To establish a linear relationship between the analyte concentration and the detector response over a defined range.
- Protocol: Inject each of the five working standard solutions (e.g., 5-200 µg/mL) in triplicate.
- Acceptance Criteria:
 - Plot the average peak area versus concentration.
 - The correlation coefficient (r^2) of the linear regression should be ≥ 0.999 .
 - The y-intercept should be insignificant relative to the response of the lowest concentration standard.

Accuracy

- Purpose: To determine the closeness of the measured value to the true value.
- Protocol: Perform a recovery study by spiking a placebo or sample matrix with the analyte at three different concentration levels (e.g., 80%, 100%, and 120% of the target sample concentration). Prepare three replicates at each level.
- Acceptance Criteria: The mean percent recovery should be within 98.0% to 102.0% at each concentration level.

Precision

- Purpose: To assess the degree of scatter between a series of measurements obtained from multiple samplings of the same homogeneous sample.
- Protocol:
 - Repeatability (Intra-day Precision): Analyze six replicate preparations of a homogeneous sample at 100% of the target concentration on the same day, by the same analyst, on the same instrument.
 - Intermediate Precision (Inter-day Precision): Repeat the analysis on a different day, with a different analyst, or on a different instrument.

- Acceptance Criteria: The %RSD for the set of measurements should be $\leq 2.0\%$ for both repeatability and intermediate precision.

Limit of Detection (LOD) and Limit of Quantitation (LOQ)

- Purpose: To determine the lowest concentration of the analyte that can be reliably detected (LOD) and quantified with acceptable precision and accuracy (LOQ).
- Protocol: These can be determined based on the standard deviation of the response and the slope of the calibration curve.
 - $LOD = 3.3 \times (\sigma / S)$
 - $LOQ = 10 \times (\sigma / S)$
 - Where σ = the standard deviation of the y-intercepts of regression lines and S = the slope of the calibration curve.
- Acceptance Criteria: The LOQ must be verified by analyzing samples at this concentration and demonstrating acceptable precision ($\%RSD \leq 10\%$) and accuracy.

Robustness

- Purpose: To measure the method's capacity to remain unaffected by small, deliberate variations in method parameters.
- Protocol: Introduce small changes to the method parameters one at a time and analyze a standard solution.
 - Flow Rate (± 0.1 mL/min).
 - Column Temperature (± 2 °C).
 - Mobile Phase Composition (e.g., vary Acetonitrile by $\pm 2\%$).
- Acceptance Criteria: The system suitability parameters should still be met, and the change in analyte response should be insignificant.

Data Presentation and Visualization

Typical Validation Results (Example Data)

Table 1: Linearity Data

Concentration (µg/mL)	Mean Peak Area (n=3)	%RSD
5.0	45890	1.2%
25.0	231550	0.8%
50.0	462500	0.5%
100.0	928700	0.4%
200.0	1855900	0.3%

| Regression Results| $r^2 = 0.9998$ | |

Table 2: Accuracy (Recovery) Data

Spike Level	Theoretical Conc. (µg/mL)	Measured Conc. (µg/mL)	% Recovery
80%	40.0	39.8	99.5%
100%	50.0	50.3	100.6%

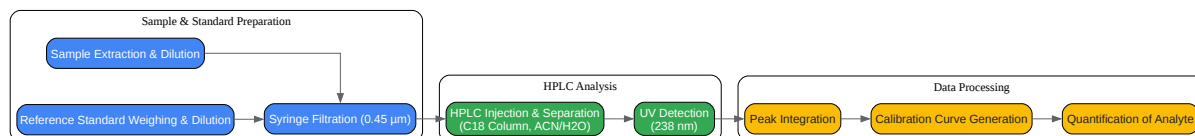
| 120% | 60.0 | 59.5 | 99.2% |

Table 3: Precision Data

Precision Type	%RSD (n=6)	Acceptance Criteria
Repeatability	0.75%	$\leq 2.0\%$

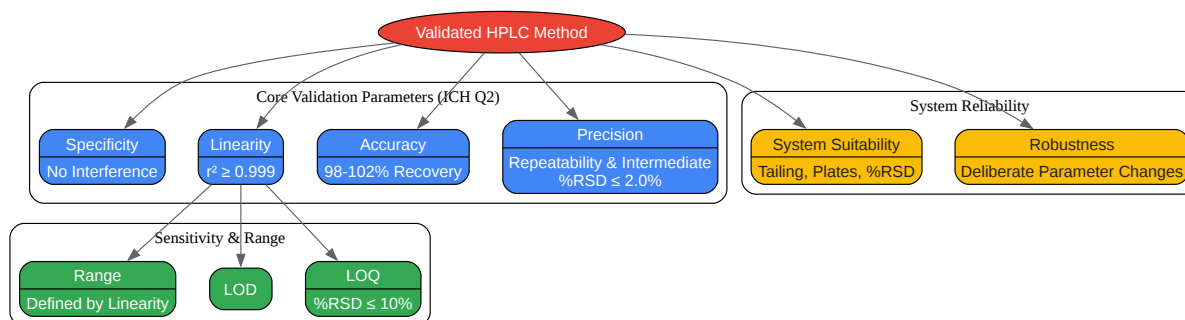
| Intermediate Precision | 1.10% | $\leq 2.0\%$ |

Diagrams



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Caption: Experimental workflow for quantification.



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Caption: Logical relationship of method validation parameters.

Conclusion

The RP-HPLC method detailed in this application note provides a simple, precise, accurate, and robust solution for the quantification of 3 β -(Acetyloxy)stigmast-5-en-7-one. The isocratic mobile phase and straightforward sample preparation procedure make it highly suitable for routine analysis in a quality control environment. The comprehensive validation protocol, grounded in ICH guidelines, ensures that the method generates reliable and reproducible data, supporting its application in the analysis of raw materials, in-process samples, and finished products containing this steroidal compound.

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